

Comparative stability analysis of different Trimethobenzamide hydrochloride salt forms

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Compound of Interest

Compound Name: 3,4,5-Trimethoxybenzimidamide
hydrochloride

CAS No.: 4156-59-6

Cat. No.: B1437244

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Comparative Stability Analysis: Trimethobenzamide Hydrochloride Solid-State Forms

Executive Summary & Technical Context

Trimethobenzamide Hydrochloride (TMB-HCl) is a benzamide-derivative antiemetic.^{[1][2][3]} While the USP monograph defines a specific crystalline form with a melting range of 186–190°C, commercial sourcing and synthesis often yield a variant with a significantly lower melting point (143–146°C).

This guide provides a comparative stability analysis of these distinct solid-state forms. For the formulation scientist, distinguishing between the High-Melting (USP-conforming) form and the Low-Melting (Metastable/Solvated) form is critical, as their thermodynamic profiles directly impact shelf-life, dissolution kinetics, and susceptibility to hydrolysis.

The Core Stability Challenge

- **Polymorphism/Solvatomorphism:** The ~40°C difference in melting point suggests a fundamental difference in crystal lattice energy, likely attributed to a metastable polymorph or a specific hydrate form.
- **Chemical Susceptibility:** TMB-HCl contains both amide and ether linkages, making it susceptible to specific degradation pathways (oxidative N-dealkylation and hydrolytic cleavage) which are accelerated in less stable crystal lattices.

Solid-State Landscape: Form Comparison

The following table summarizes the physicochemical distinctions between the primary forms encountered in development.

Table 1: Physicochemical Profile of TMB-HCl Forms

Feature	Form A (High-Melting)	Form B (Low-Melting)	Free Base (Reference)
Identity	USP Reference Standard	Commercial Variant / Metastable	Non-salt form
Melting Point	186 – 190°C	143 – 146°C	~132°C
Thermodynamic Stability	Stable (Anhydrous)	Metastable (Potential Solvate/Polymorph)	Lower stability
Hygroscopicity	Low	Moderate to High	Low
Solubility (Aq)	High (>50%)	High	Low (<0.1%)
Primary Risk	Physical stability during milling	Phase transformation to Form A	Oxidation of amine

“

Critical Insight: The Low-Melting form (Form B) is thermodynamically unstable relative to Form A. During wet granulation or long-term storage, Form B may undergo a solution-mediated phase transformation (SMPT) to Form A, potentially altering the dissolution profile of the final drug product.

Comparative Stability Data

The stability of TMB-HCl is evaluated across three vectors: Thermal, Hydrolytic, and Oxidative.

Forced Degradation Profile

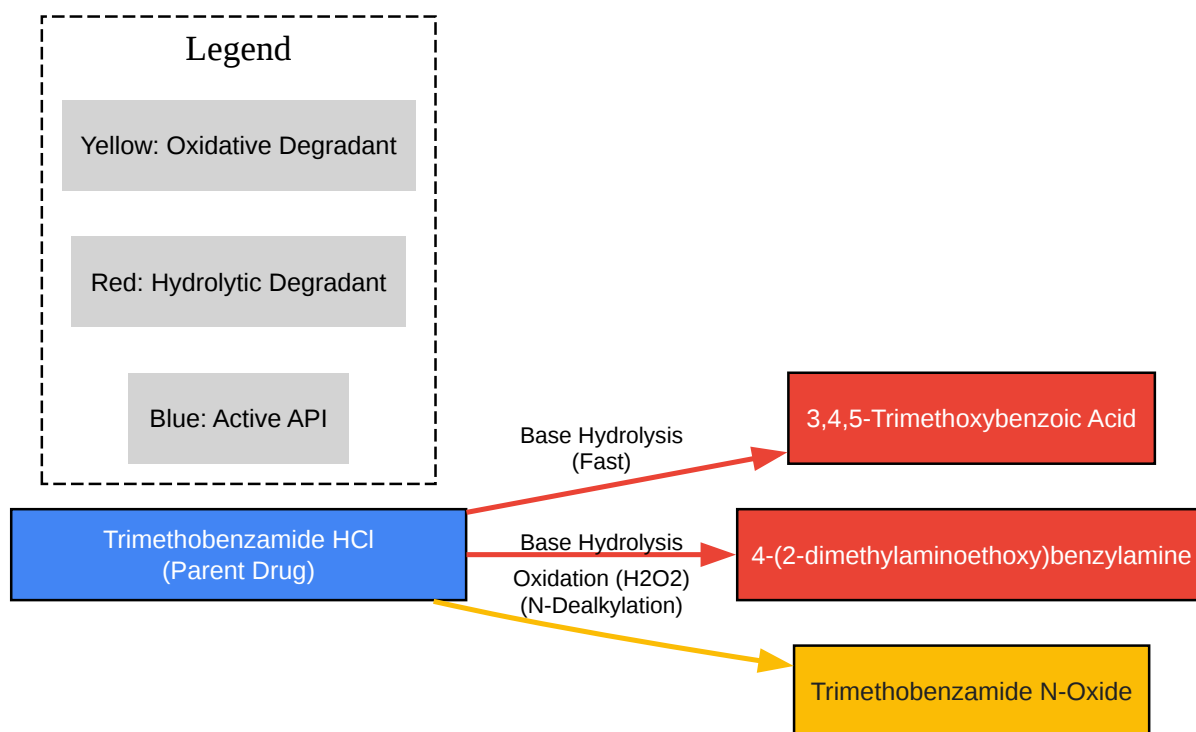
Data below synthesizes stress testing outcomes for the USP (High-Melting) form.

Table 2: Stress Testing Performance (Form A)

Stress Condition	Duration	% Degradation	Major Degradants	Mechanism
Acid (0.1N HCl, 70°C)	24 Hours	< 2.0%	Minor hydrolysis products	Amide cleavage (Slow)
Base (0.1N NaOH, 70°C)	4 Hours	> 15.0%	3,4,5-Trimethoxybenzoic acid	Base-catalyzed Hydrolysis
Oxidation (3% H ₂ O ₂)	24 Hours	> 10.0%	TMB N-Oxide	N-oxidation
Thermal (105°C, Solid)	7 Days	< 0.5%	None detected	Thermally stable lattice
Photolytic (UV)	1.2M Lux	< 1.0%	None detected	Photostable

Degradation Pathways

The following diagram illustrates the mechanistic pathways for TMB-HCl degradation, highlighting the vulnerability of the amide bond and tertiary amine.



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Figure 1: Primary degradation pathways of Trimethobenzamide HCl. Base hydrolysis cleaves the amide bond; oxidation targets the tertiary amine.

Experimental Protocols

To ensure scientific integrity, the following protocols allow for the differentiation of forms and validation of stability.

Protocol A: Differential Scanning Calorimetry (DSC) for Form Identification

Use this protocol to verify if your raw material is the stable USP form or the metastable variant.

- **Sample Prep:** Weigh 2–4 mg of TMB-HCl into a Tzero aluminum pan. Crimp non-hermetically.

- Instrument: Calibrated DSC (e.g., TA Instruments Q2000 or Mettler Toledo).
- Method:
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 220°C.
 - Purge: Nitrogen at 50 mL/min.
- Analysis Criteria:
 - Form A (Stable): Sharp endotherm onset at $186 \pm 2^\circ\text{C}$.
 - Form B (Metastable): Endotherm onset at $143 \pm 3^\circ\text{C}$.
 - Note: If a broad endotherm is observed $<100^\circ\text{C}$ followed by a crystallization exotherm, the sample is likely amorphous or a solvate desolvating.

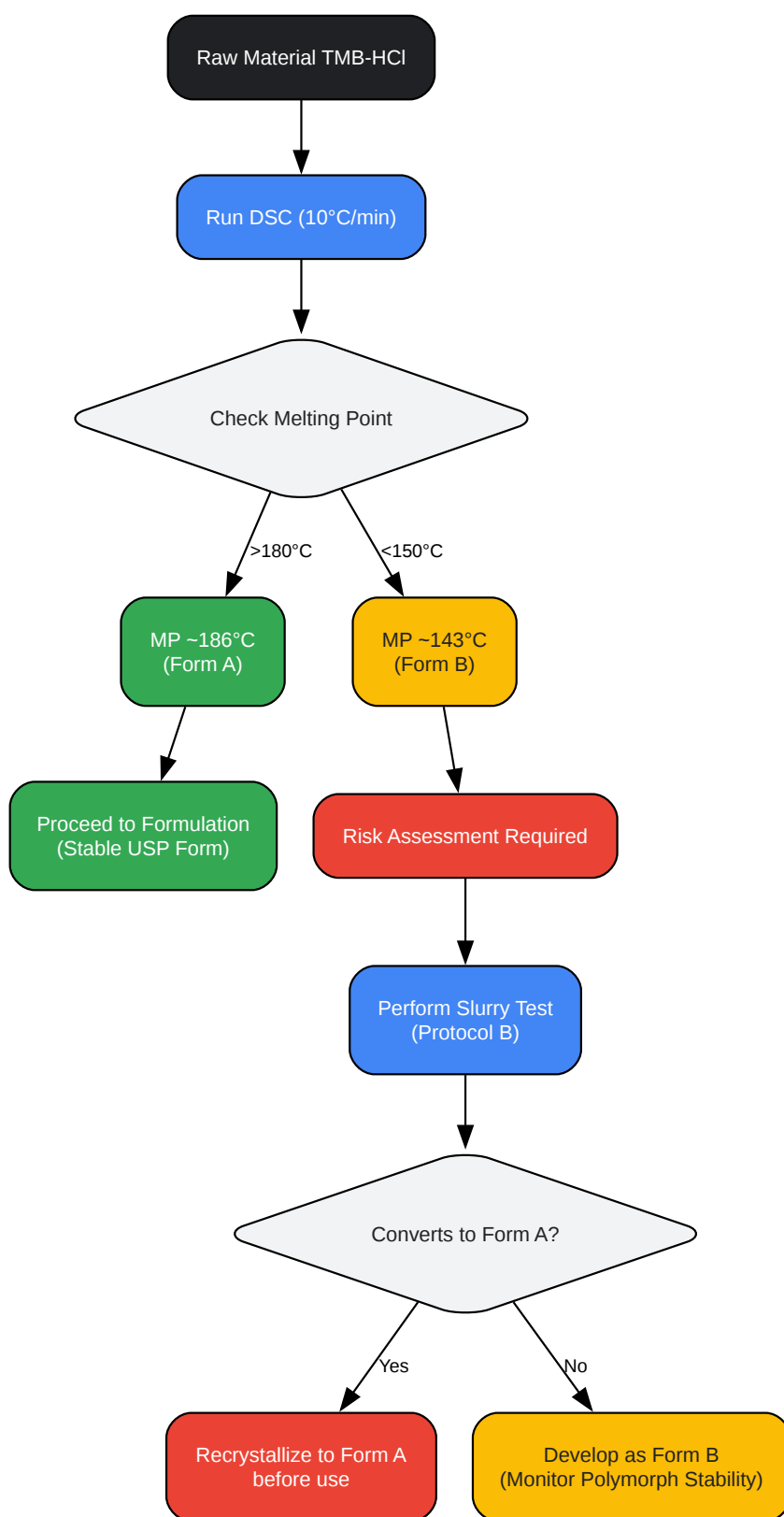
Protocol B: Slurry Conversion (Thermodynamic Stability Assessment)

Use this to test if the Low-Melting form will convert to the High-Melting form in solution.

- Solvent Selection: Prepare a saturated solution of TMB-HCl in Isopropanol (IPA) at 25°C.
- Suspension: Add excess solid (500 mg) of the Low-Melting Form to 2 mL of the saturated solution.
- Agitation: Stir at 300 RPM for 48 hours at 25°C.
- Filtration: Filter the solid phase, dry under vacuum at 40°C for 2 hours.
- Re-Analysis: Analyze the dried solid via DSC (Protocol A).
 - Result: If the MP shifts from 143°C to 186°C, the Low-Melting form is metastable and risks conversion during wet granulation.

Workflow: Solid-State Form Screening

The following logic flow guides the decision-making process when selecting a TMB-HCl salt form for development.



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Figure 2: Decision tree for evaluating Trimethobenzamide HCl raw material lots.

Conclusion & Recommendations

- **Regulatory Compliance:** The USP Monograph explicitly requires the melting range of 186–190°C. Using the 143°C form without justification may lead to regulatory queries regarding identity and purity.
- **Formulation Strategy:** Avoid wet granulation with the Low-Melting form unless a conversion step is included. The High-Melting form is preferred for direct compression and aqueous coating processes.
- **pH Control:** Due to significant base-catalyzed hydrolysis, formulation pH should be maintained between 4.0 and 6.0. Avoid alkaline excipients (e.g., Sodium Carbonate).

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